

A Technical Guide to Bacilysin: Molecular Properties, Biosynthesis, and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bacilysin*

Cat. No.: *B1667699*

[Get Quote](#)

Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Bacilysin is a dipeptide antibiotic produced by various *Bacillus* species, including *B. subtilis* and *B. amyloliquefaciens*.^[1] First identified in 1946 and initially named bacillin, it is one of the simplest peptide antibiotics known.^{[1][2]} Structurally, it consists of an L-alanine residue at the N-terminus and a non-proteinogenic amino acid, L-anticapsin, at the C-terminus.^{[1][2]}

Bacilysin exhibits broad-spectrum antimicrobial activity against a range of bacteria and fungi, making it a subject of significant interest in the fields of microbiology and drug development.^[1]^[3] This document provides a comprehensive technical overview of its molecular characteristics, mechanism of action, biosynthesis, and the experimental protocols used for its study.

Molecular Profile and Quantitative Data

The fundamental properties of **bacilysin** are summarized below. These values are critical for its detection, quantification, and the design of biochemical assays.

Table 2.1: Physicochemical Properties of Bacilysin

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₈ N ₂ O ₅	[1][2][4][5]
Molecular Weight	270.29 g/mol	[4][6]
Exact Mass	270.1216 Da	[4]
Synonyms	L-Alanyl-L-anticapsin, Bacillin, KM-208	[1][2][4]
Structure	Dipeptide (L-alanine + L-anticapsin)	[1][2]
Solubility	Soluble in DMSO and water	[2]

Table 2.2: Antimicrobial Activity of Bacilysin

Minimum Inhibitory Concentration (MIC) values demonstrate the potency of **bacilysin** against various microorganisms.

Organism Type	MIC Range (µg/mL)	Reference(s)
Gram-positive bacteria	1–10	[4]
Fungi	10–50	[4]

Table 2.3: Reported Production Titters of Bacilysin

The yield of **bacilysin** is highly dependent on the producer strain and fermentation conditions.

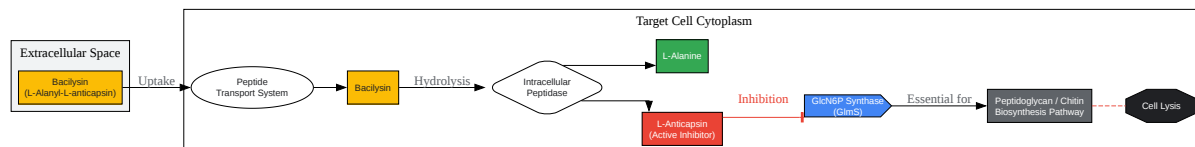
Producer Strain	Titer / Yield	Reference(s)
B. amyloliquefaciens FZB42	1.81 g/L	[7]
B. subtilis PY79 (Wild-Type)	27.9 ± 4.5 U/mL	[8]
B. subtilis HWA (Engineered)	80.3 ± 9.1 U/mL (2.87-fold increase)	[8]

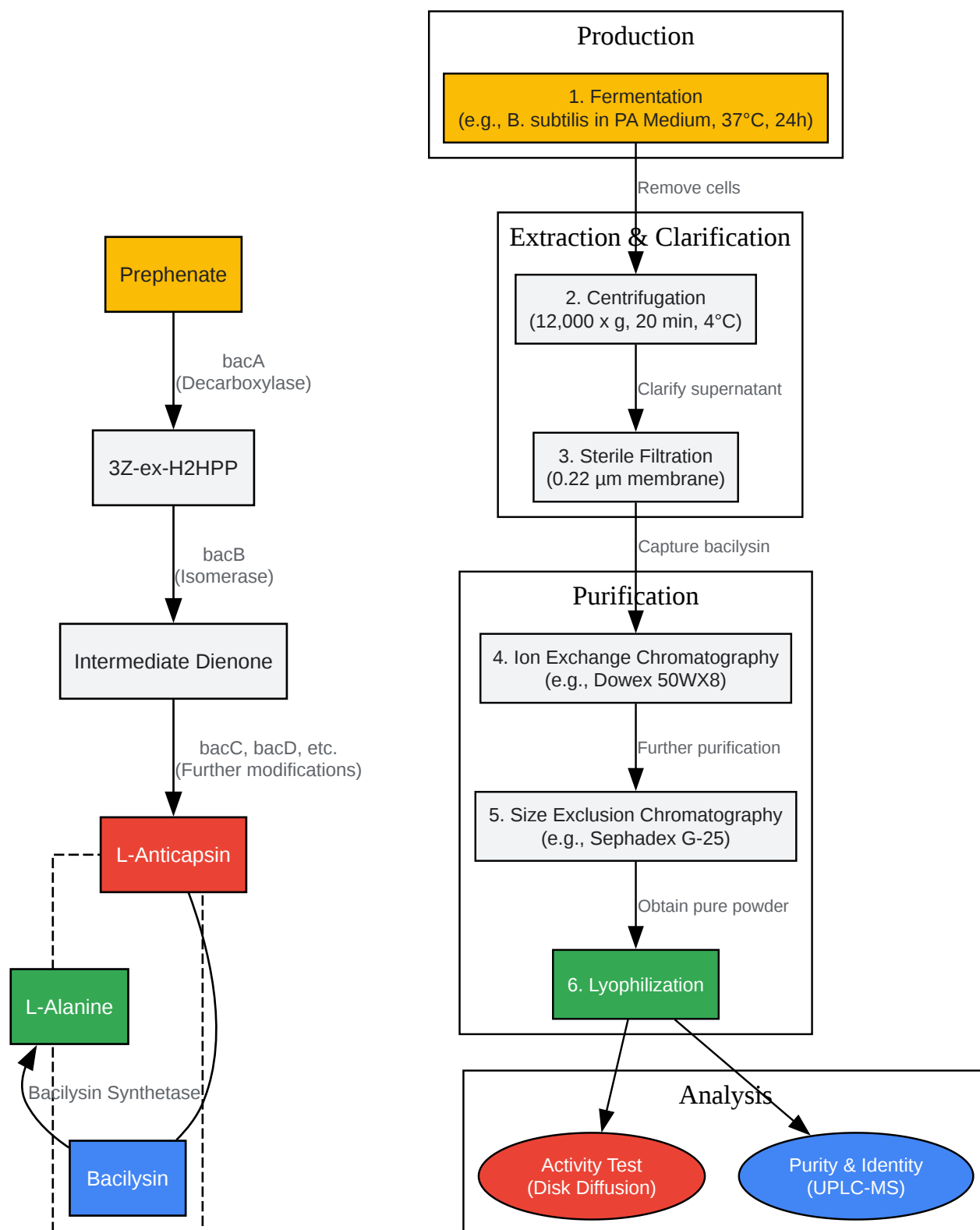
Mechanism of Action and Biosynthesis

Mechanism of Action

Bacilysin itself is an inactive prodrug. Its antimicrobial activity is dependent on its transport into the target microbial cell, followed by enzymatic hydrolysis.^{[9][10][11]}

- Uptake: **Bacilysin** is transported into the cytoplasm of a susceptible bacterium or fungus.
- Activation: Intracellular peptidases cleave the dipeptide bond, releasing L-alanine and the active component, L-anticapsin.^{[3][9]}
- Inhibition: L-anticapsin acts as a potent and irreversible inhibitor of glucosamine-6-phosphate (GlcN6P) synthase.^{[3][4][9]}
- Cell Wall Disruption: This enzyme is critical for the biosynthesis of UDP-N-acetylglucosamine, an essential precursor for peptidoglycan in bacterial cell walls and chitin in fungal cell walls.^{[3][4]}
- Lysis: The inhibition of cell wall synthesis leads to structural instability, osmotic lysis, and ultimately, cell death.^{[3][4]}





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Production and purification of bacilysin - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Efficacious Extraction and Purification Technique of a Potential Antimycobacterial Bacteriocin Produced by Bacillus subtilis (MK733983) of Ethnomedicinal Origin - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Isolation of bacilysin and a new amino acid from culture filtrates of Bacillus subtilis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. asm.org [asm.org]
- 6. journals.asm.org [journals.asm.org]
- 7. Simultaneous quantification of lipopeptide isoforms by UPLC-MS in the fermentation broth from Bacillus subtilis CNPMS22 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. m.youtube.com [m.youtube.com]
- 9. Isolation of bacilysin and a new amino acid from culture filtrates of Bacillus subtilis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Disk Diffusion Method for Antibiotic Susceptibility Test - Creative Biolabs [live-biotherapeutic.creative-biolabs.com]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to Bacilysin: Molecular Properties, Biosynthesis, and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667699#bacilysin-molecular-formula-and-mass]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com